

Zirconium Citrate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Zirconium citrate

Cat. No.: B12717205

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An In-depth Overview of the Chemical Properties, Synthesis, and Applications of **Zirconium Citrate**

This technical guide provides a comprehensive overview of **zirconium citrate**, a compound with increasing relevance in various scientific fields, including materials science and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical industry, offering detailed information on its chemical identity, synthesis protocols, and potential applications, with a focus on its role in drug delivery systems.

Chemical Identity: CAS Number and Molecular Formula

There is a notable inconsistency in the reported Chemical Abstracts Service (CAS) numbers and molecular formulas for **zirconium citrate** across various chemical databases and suppliers. This variation likely arises from the different possible stoichiometric ratios between zirconium and citric acid, as well as the formation of various complex structures. Researchers should exercise caution and verify the specific form of **zirconium citrate** they are using.

A summary of the commonly cited identifiers for **zirconium citrate** is presented below.

Parameter	Reported Values	Source(s)
CAS Number	108890-18-2	[1][2][3]
22830-18-8	[4][5][6][7]	
Molecular Formula	C ₂₄ H ₂₀ O ₂₈ Zr ₃	[2][7]
C ₁₈ H ₁₅ O ₂₁ Zr ⁵⁻	[1][8]	
C ₆ H ₅ O ₇ Zr	[5][6]	
3C ₆ H ₅ O ₇ ·Zr	[3][4]	
Synonyms	Zirconyl citrate, Citric acid zirconium salt	[4][6][7]

Physicochemical Properties

Zirconium citrate is typically a white to off-white powder.[2] It is known to be soluble in water. [2] The melting point can vary, often depending on the degree of hydration, but is generally above 200 °C.[2]

Synthesis of Zirconium-Citrate Compounds

Several methods for the synthesis of **zirconium citrate** and related compounds have been reported. The choice of method can influence the final product's purity and characteristics.

Direct Reaction Method

This method involves the direct reaction of a zirconium salt with citric acid.

Experimental Protocol:

- A zirconium salt, such as zirconium(IV) chloride, is dissolved in an aqueous solution.
- Citric acid is added to the zirconium salt solution.
- The mixture is heated, typically at an elevated temperature, with continuous stirring to facilitate the reaction.

- The pH of the solution is a critical parameter and is often controlled to optimize the formation and stability of the **zirconium citrate** complex.[\[2\]](#)

Hydrothermal Synthesis

Hydrothermal methods can also be employed to produce **zirconium citrate**.

Experimental Protocol:

- Zirconium precursors and citric acid are mixed in an aqueous solution.
- The mixture is sealed in an autoclave.
- The autoclave is heated to high temperatures and pressures for a specific duration to facilitate the crystallization of **zirconium citrate**.[\[2\]](#)

Synthesis of Ammonium Zirconium Citrate

A related compound, ammonium **zirconium citrate**, can be synthesized for specific applications.

Experimental Protocol:

- Anhydrous diammonium citrate (110.8 g) is added to 600 g of a commercially available aqueous ammonium zirconyl carbonate solution (containing 10% by weight of zirconium, measured as ZrO_2).
- The aqueous mixture is heated to 140°F with continuous stirring.
- Heating and agitation are continued until the evolution of carbon dioxide ceases.
- The resulting concentrated solution of ammonium **zirconium citrate** can be diluted as needed for its intended application.[\[9\]](#)

Applications in Drug Development

Zirconium-based compounds, particularly those functionalized with citrate, are being explored as novel drug delivery systems. Their porous nature and the ability to chelate with other molecules make them suitable candidates for encapsulating and releasing therapeutic agents.

Zirconium-Based Metal-Organic Frameworks (MOFs) for Drug Delivery

Citrate can be used to functionalize zirconium-based MOFs, enhancing their properties for drug delivery applications. These MOFs can encapsulate drugs and release them in a controlled manner.

Experimental Protocol for Drug Loading and Release (Example with Ciprofloxacin):

- **Drug Loading:** Synthesized zirconium-based MOFs are dispersed in a solution containing the drug (e.g., ciprofloxacin). The mixture is stirred for a defined period to allow the drug to be encapsulated within the pores of the MOFs.
- **Drug Release:** The drug-loaded MOFs are then placed in a buffered solution at a specific pH (e.g., physiological pH of 7.4 or other values to simulate different biological environments).
- Aliquots of the solution are withdrawn at regular intervals, and the concentration of the released drug is measured using techniques such as UV-Vis spectroscopy.^[10] This allows for the determination of the drug release profile over time.

The pH-responsive nature of some zirconium-based MOFs allows for targeted drug release in specific environments, such as the slightly acidic tumor microenvironment.^{[10][11]}

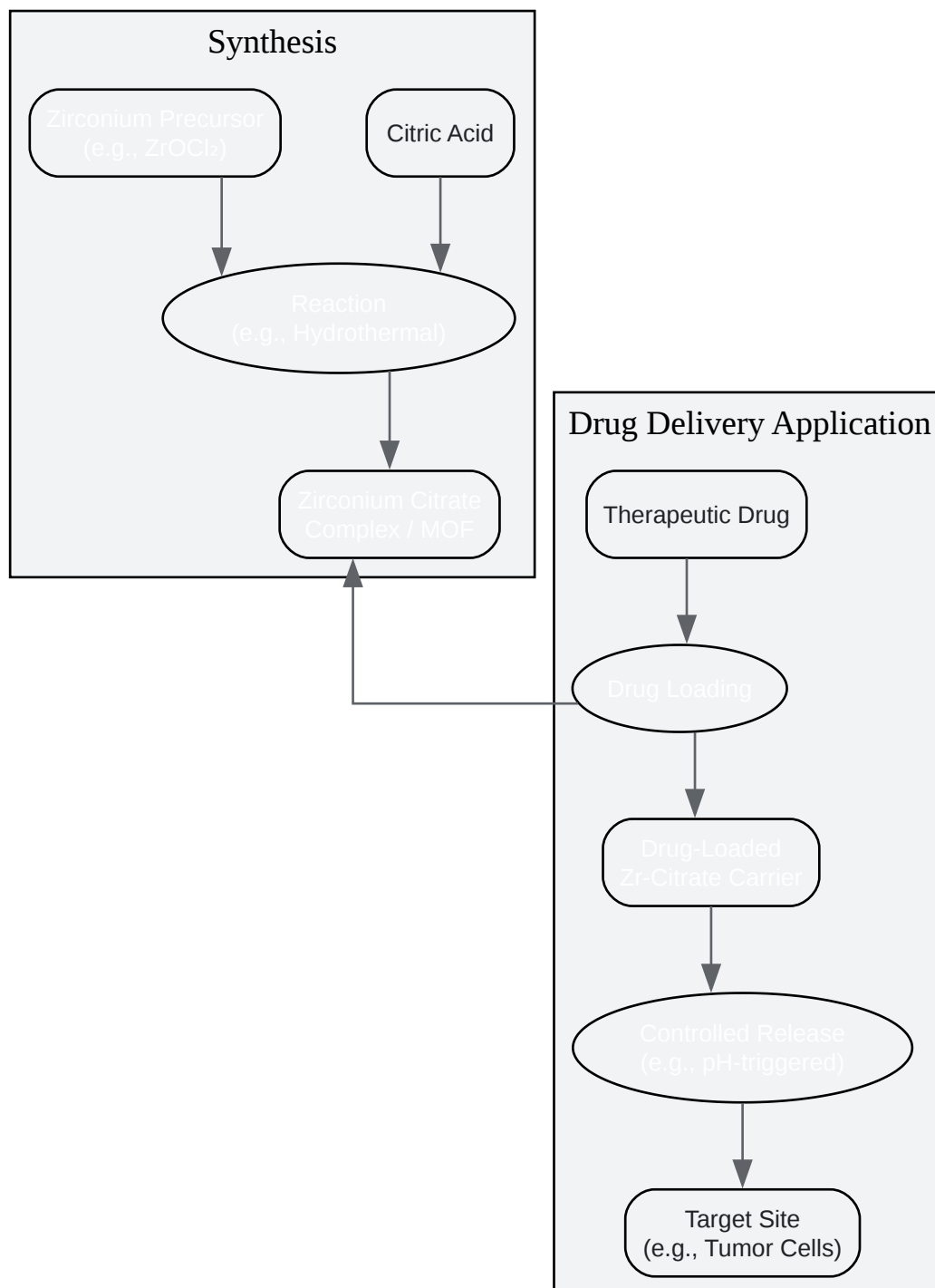
Toxicity Profile

The toxicity of zirconium and its derivatives is an important consideration for their application in drug development. While generally considered to have low toxicity, some studies suggest that prolonged exposure or high concentrations of zirconium nanoparticles can induce oxidative stress and cell death.^{[12][13][14]} However, studies on sodium zirconium cyclosilicate, a non-absorbed zirconium compound, have shown it to be acceptable from a pharmacology/toxicology perspective for oral administration, as it is not absorbed from the gastrointestinal tract.^[15] Further research is needed to fully elucidate the long-term safety profile of various **zirconium citrate** complexes.

Visualizations

Synthesis and Drug Delivery Workflow

The following diagram illustrates a generalized workflow for the synthesis of citrate-functionalized zirconium-based drug delivery systems and their application.

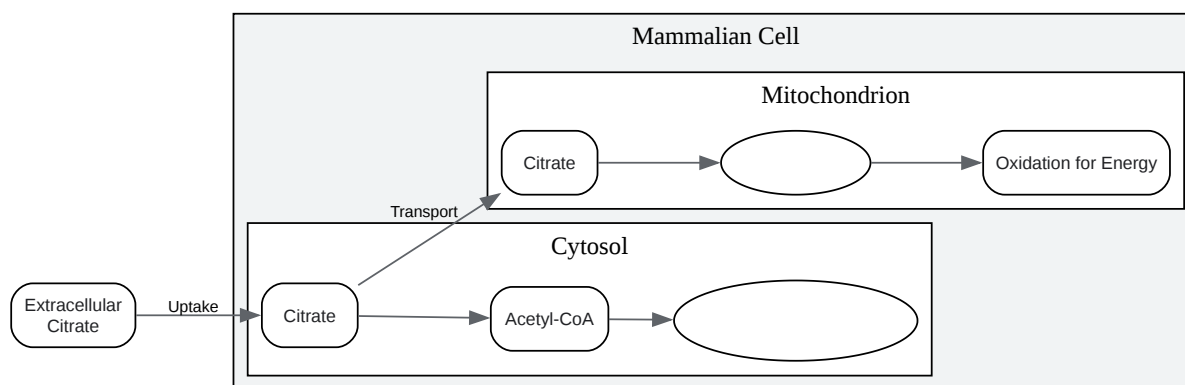


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Caption: Workflow for synthesis and drug delivery application of **zirconium citrate**.

Potential Cellular Fate of Citrate

Once the **zirconium citrate** complex has delivered its therapeutic payload, the citrate component will be metabolized. The following diagram illustrates the general metabolic pathways of citrate within a mammalian cell.



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Caption: Simplified metabolic pathways of citrate in a mammalian cell.

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